

CAS 4237-44-9 physicochemical data

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Compound of Interest

Compound Name: 2-(1-Phenylethyl)phenol

CAS No.: 4237-44-9

Cat. No.: B1329670

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An In-Depth Technical Guide to o-(1-Phenylethyl)phenol (CAS 4237-44-9)

Introduction

o-(1-Phenylethyl)phenol, registered under CAS number 4237-44-9, is an aromatic organic compound belonging to the alkylphenol family. It is characterized by a phenol ring substituted at the ortho position with a 1-phenylethyl group. This compound is recognized for its pleasant floral odor and its utility as an antimicrobial agent.^[1] Its synthesis is primarily achieved through the acid-catalyzed alkylation of phenol. This guide provides a comprehensive overview of its physicochemical properties, synthesis, applications, and the scientific principles underlying its function, tailored for researchers, scientists, and professionals in drug development and chemical industries.

Chemical Identity and Structure

Proper identification is critical for the safe handling and effective application of any chemical compound. The fundamental identifiers for o-(1-phenylethyl)phenol are detailed below.

- IUPAC Name: **2-(1-phenylethyl)phenol**^[2]
- CAS Number: 4237-44-9^[3]^[4]

- Molecular Formula: C₁₄H₁₄O[5]
- Molecular Weight: 198.26 g/mol [2]
- Synonyms: o-(α-Methylbenzyl)phenol, 2-(α-Methylbenzyl)phenol, 1-(2-Hydroxyphenyl)-1-phenylethane[3][4]
- InChI Key: WYZIVNCBUWDCOZ-UHFFFAOYSA-N[2]
- Canonical SMILES: CC(C1=CC=CC=C1)C2=CC=CC=C2O[2]

Physicochemical Properties

The physicochemical properties of a compound dictate its behavior in various systems and are fundamental to its application and safety. The data presented below is a compilation from various sources, including both predicted and experimental values.



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Note: Some of the physicochemical data, particularly density and pKa, are predicted values and should be used with this understanding. Experimental verification is recommended for critical applications.

Synthesis of o-(1-Phenylethyl)phenol

The primary route for synthesizing o-(1-phenylethyl)phenol is the Friedel-Crafts alkylation of phenol with either styrene or 1-phenylethanol, catalyzed by an acid.[5] This electrophilic

aromatic substitution reaction typically yields a mixture of ortho, meta, and para isomers, with the ortho isomer being a significant product under certain conditions.

General Experimental Protocol: Friedel-Crafts Alkylation of Phenol with Styrene

This protocol outlines a general procedure for the synthesis. Optimization of reaction conditions (e.g., temperature, catalyst, and reactant ratios) is often necessary to maximize the yield of the desired ortho isomer.

Materials:

- Phenol
- Styrene
- Acid Catalyst (e.g., anhydrous AlCl_3 , H_2SO_4 , or a solid acid catalyst)
- Solvent (e.g., cyclohexane or solvent-free)
- Sodium hydroxide solution (for work-up)
- Hydrochloric acid (for work-up)
- Organic solvent for extraction (e.g., diethyl ether)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, dissolve phenol in the chosen solvent (if any).
- Slowly add the acid catalyst to the phenol solution while stirring.
- Add styrene dropwise from the dropping funnel to the reaction mixture. The reaction is often exothermic, and the temperature should be controlled, typically within a range of 115-120 °C.

[7]

- After the addition is complete, continue to stir the mixture at the reaction temperature for a specified time (e.g., 10 minutes in a microwave reactor or several hours under conventional heating) to ensure the reaction goes to completion.[7]
- Cool the reaction mixture to room temperature.
- Quench the reaction by slowly adding water or a dilute acid solution.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent like diethyl ether.
- Wash the organic layer sequentially with a dilute sodium hydroxide solution to remove unreacted phenol, then with water, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product, a mixture of isomers, can be purified by fractional distillation under reduced pressure or by column chromatography to isolate the o-(1-phenylethyl)phenol.

Synthesis Workflow Diagram



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Caption: A schematic of the synthesis of o-(1-phenylethyl)phenol.

Spectroscopic Characterization

Spectroscopic data is essential for the structural elucidation and confirmation of the identity of o-(1-phenylethyl)phenol.

- ^1H NMR and ^{13}C NMR: Data available through PubChem, provided by SpectraBase.[2]
- Infrared (IR) Spectroscopy: The NIST WebBook provides the gas-phase IR spectrum of 2-(1-phenylethyl)-phenol.[3] A typical IR spectrum of a phenol would show a characteristic broad O-H stretching band around $3300\text{--}3500\text{ cm}^{-1}$, C-O stretching around 1200 cm^{-1} , and aromatic C-H and C=C stretching bands.[8]
- Mass Spectrometry: The NIST WebBook also contains the electron ionization mass spectrum for this compound, which is crucial for determining its molecular weight and fragmentation pattern.[4] The mass spectrum shows a top peak at m/z 183 and a molecular ion peak at m/z 198.[2]

Applications and Mechanism of Action

o-(1-Phenylethyl)phenol has found applications in several industries due to its unique combination of properties.

- Fragrance and Flavor Industry: Its distinct floral scent makes it a valuable ingredient in perfumes, cosmetics, and as a flavoring agent in certain food products.[5]
- Industrial Antimicrobial Agent: It is utilized to prevent the growth of microorganisms in various industrial applications, thereby extending the shelf-life and ensuring the safety of products.[5]

Antimicrobial Mechanism of Action

While specific studies on the antimicrobial mechanism of o-(1-phenylethyl)phenol are limited, its action can be understood by examining the well-documented mechanisms of phenolic compounds in general. Phenols exert their antimicrobial effects through several pathways:

- Disruption of Cell Membranes: The lipophilic nature of the phenylethyl group allows the molecule to partition into the lipid bilayer of bacterial cell membranes. This disrupts the

membrane's structure and function, leading to increased permeability and leakage of essential intracellular components like ions (e.g., K^+) and ATP.[9][10]

- **Enzyme Inhibition:** The hydroxyl group of the phenol can interact with and denature essential bacterial enzymes, particularly those involved in energy metabolism and protein synthesis. This interference with vital metabolic processes inhibits bacterial growth.[9]
- **Protein Denaturation:** At higher concentrations, phenolic compounds can cause coagulation and denaturation of proteins within the bacterial cell, leading to cell death.[11]

The overall effect is a combination of these mechanisms, making phenolic compounds effective against a broad spectrum of bacteria (both Gram-positive and Gram-negative) and fungi.[11][12]

Safety and Handling

As with any chemical, proper safety precautions should be observed when handling o-(1-phenylethyl)phenol. It is intended for laboratory and industrial use and should not be used for in-home applications. Standard safety practices include:

- Working in a well-ventilated area or under a fume hood.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Storing the compound in a tightly sealed container in a dry, room-temperature environment. [5]

For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

o-(1-Phenylethyl)phenol (CAS 4237-44-9) is a versatile aromatic compound with established applications in the fragrance and industrial sectors. Its synthesis via Friedel-Crafts alkylation is a classic example of electrophilic aromatic substitution. The physicochemical properties of this compound, particularly its aroma and antimicrobial activity, are directly linked to its chemical

structure. The antimicrobial action, characteristic of phenolic compounds, involves the disruption of microbial cell integrity and metabolic functions. This guide provides a foundational understanding of o-(1-phenylethyl)phenol for researchers and professionals, emphasizing the interplay between its chemical properties and practical applications.

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